

A Comprehensive Technical Guide to Mesquitol: Structure, Bioactivity, and Experimental Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Mesquitol*
CAS No.: 109671-55-8
Cat. No.: B12774313

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Mesquitol, a naturally occurring flavan-3-ol, has garnered significant attention within the scientific community for its diverse and potent biological activities. This technical guide provides an in-depth exploration of the chemical structure of **Mesquitol**, a summary of its quantitative biological data, and detailed experimental protocols for its extraction, isolation, and functional characterization. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development, facilitating further investigation into the therapeutic potential of this promising flavonoid.

Chemical Structure of Mesquitol

Mesquitol, systematically named (2R,3S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-chromene-3,7,8-triol, is a flavonoid belonging to the flavan-3-ol class. Its chemical formula is C₁₅H₁₄O₆, with a molar mass of 290.27 g/mol. The structure is characterized by a heterocyclic C ring containing a hydroxyl group at position 3, a catechol B ring (3',4'-dihydroxy), and a pyrogallol A

ring (7,8-dihydroxy). This specific arrangement of hydroxyl groups is crucial for its biological activities.

The stereochemistry of the chiral centers at positions 2 and 3 is (2R, 3S), which defines it as (-)-**mesquitol**. This stereoisomer is the enantiomer of (+)-**mesquitol**.

Key Structural Identifiers:

- IUPAC Name: (2R,3S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-chromene-3,7,8-triol
- CAS Number: 109671-55-8
- Molecular Formula: C₁₅H₁₄O₆
- Molar Mass: 290.27 g/mol
- Canonical SMILES: C1=CC(=C(C=C1)O)OCC2=CC(=C(C=C2)O)O
- InChI Key: TXULLYMENMRLHL-GXTWGEPZSA-N

Quantitative Data Summary

The following tables summarize the quantitative data available for **Mesquitol**'s abundance in natural sources and its biological activities.

Table 1: Seasonal Variation of **Mesquitol** in *Prosopis juliflora*

Season	Mesquitol Concentration (µg/mL)
Wet Season	642.893[1]
Dry Season	181.245[1]

Table 2: In Vitro Biological Activities of **Mesquitol**

Activity	Assay	Test Organism/System	Results
Antioxidant	DPPH Radical Scavenging	-	IC ₅₀ value similar to (+)-catechin[2]
Methyl Linoleate Oxidation Inhibition	-	Slowed oxidation[3]	
Antifungal	Agar Dilution	Pycnopus sanguineus	70-90% growth inhibition at 1000 ppm[2]
Agar Dilution	Gloeophyllum trabeum	70-90% growth inhibition at 1000 ppm[2]	
Antibacterial	Broth Microdilution	Escherichia faecalis	>22% inhibition at 2.5 mg/mL[2]
α -Glucosidase Inhibition	Spectrophotometric	α -Glucosidase from Saccharomyces cerevisiae	Significant inhibitory properties[1]

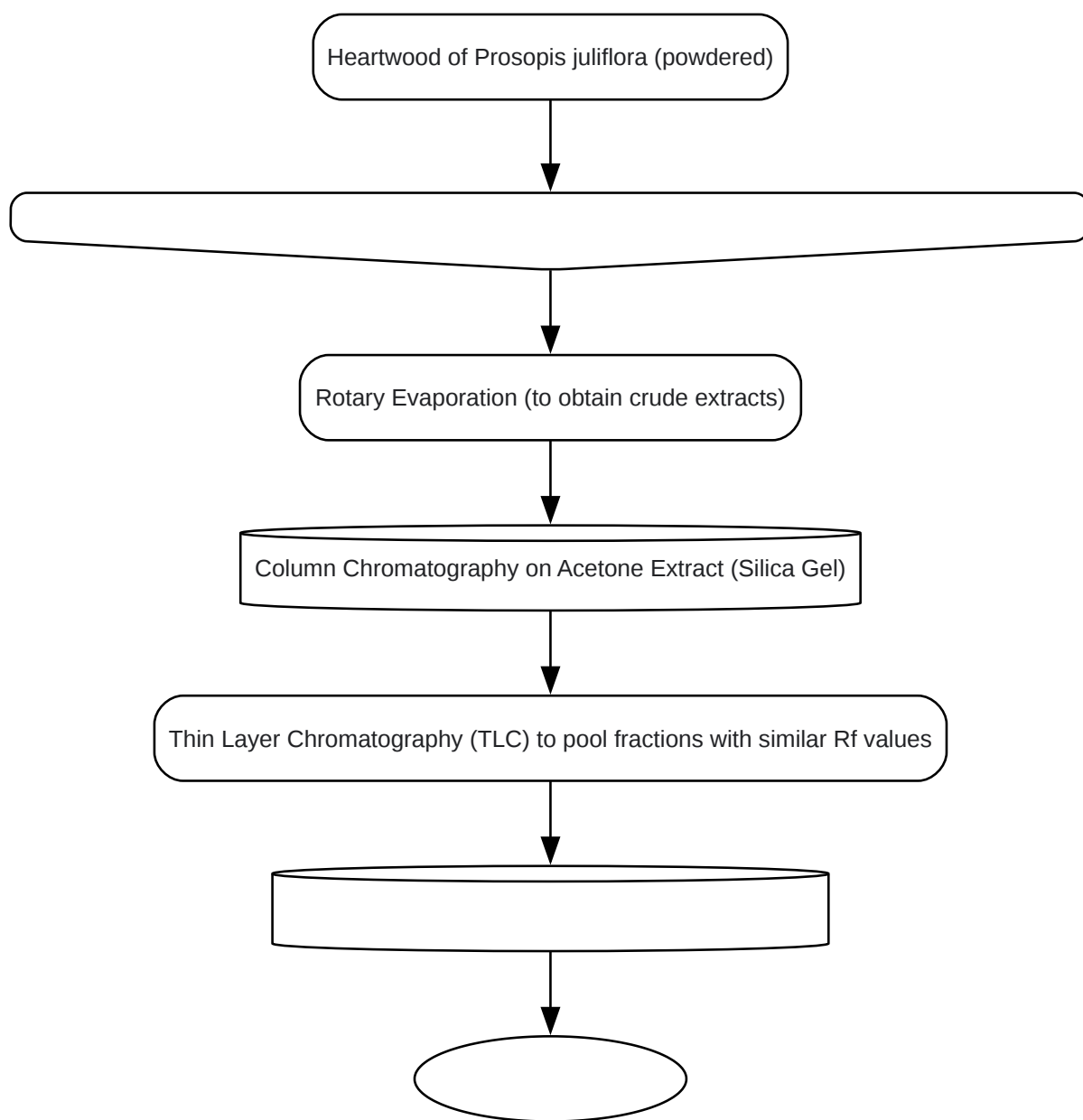
Experimental Protocols

Detailed methodologies for the extraction, isolation, and biological evaluation of **Mesquitol** are provided below.

Extraction and Isolation of Mesquitol from Prosopis juliflora

This protocol describes the serial extraction and chromatographic purification of **Mesquitol**.

Experimental Workflow for **Mesquitol** Extraction and Isolation



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Caption: Workflow for the extraction and isolation of **Mesquiteol**.

Methodology:

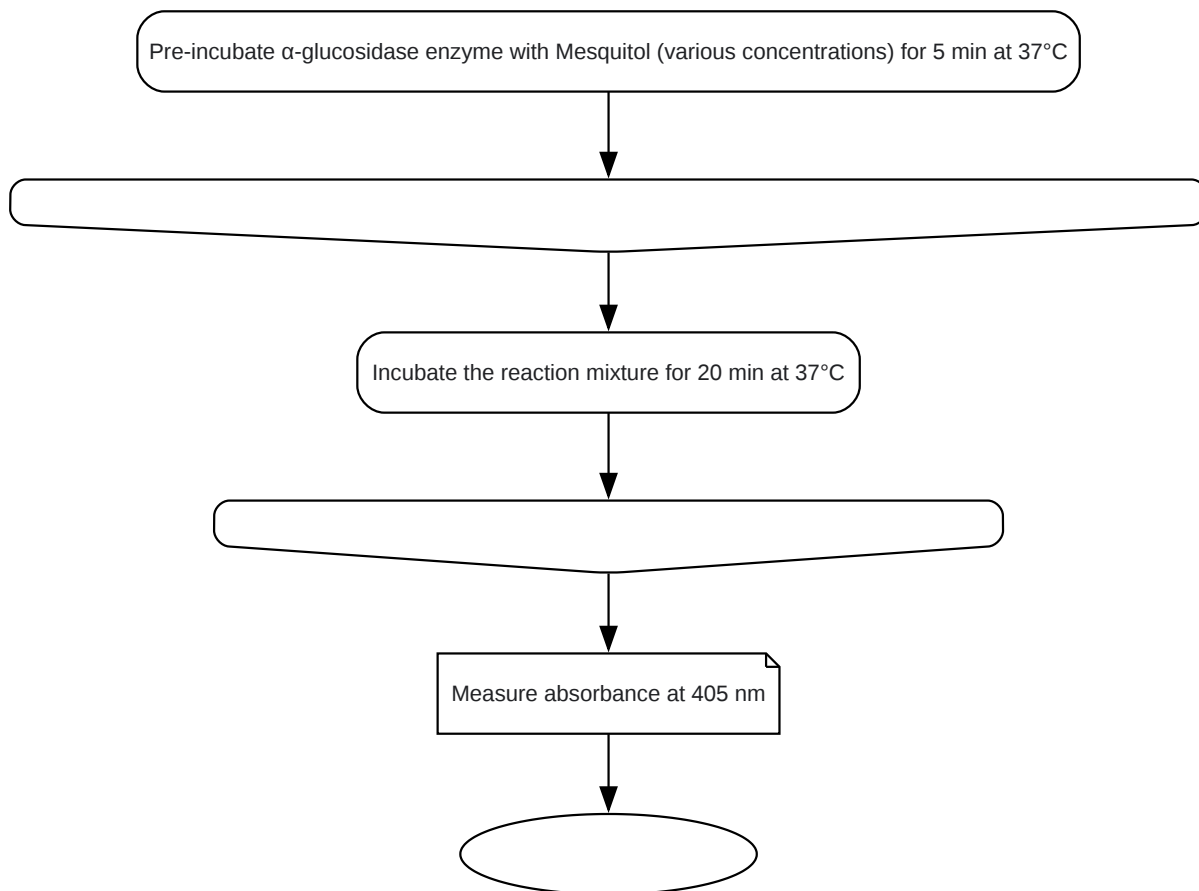
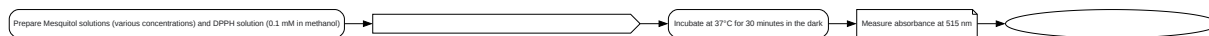
- **Sample Preparation:** The heartwood of *Prosopis juliflora* is air-dried and ground into a fine powder.

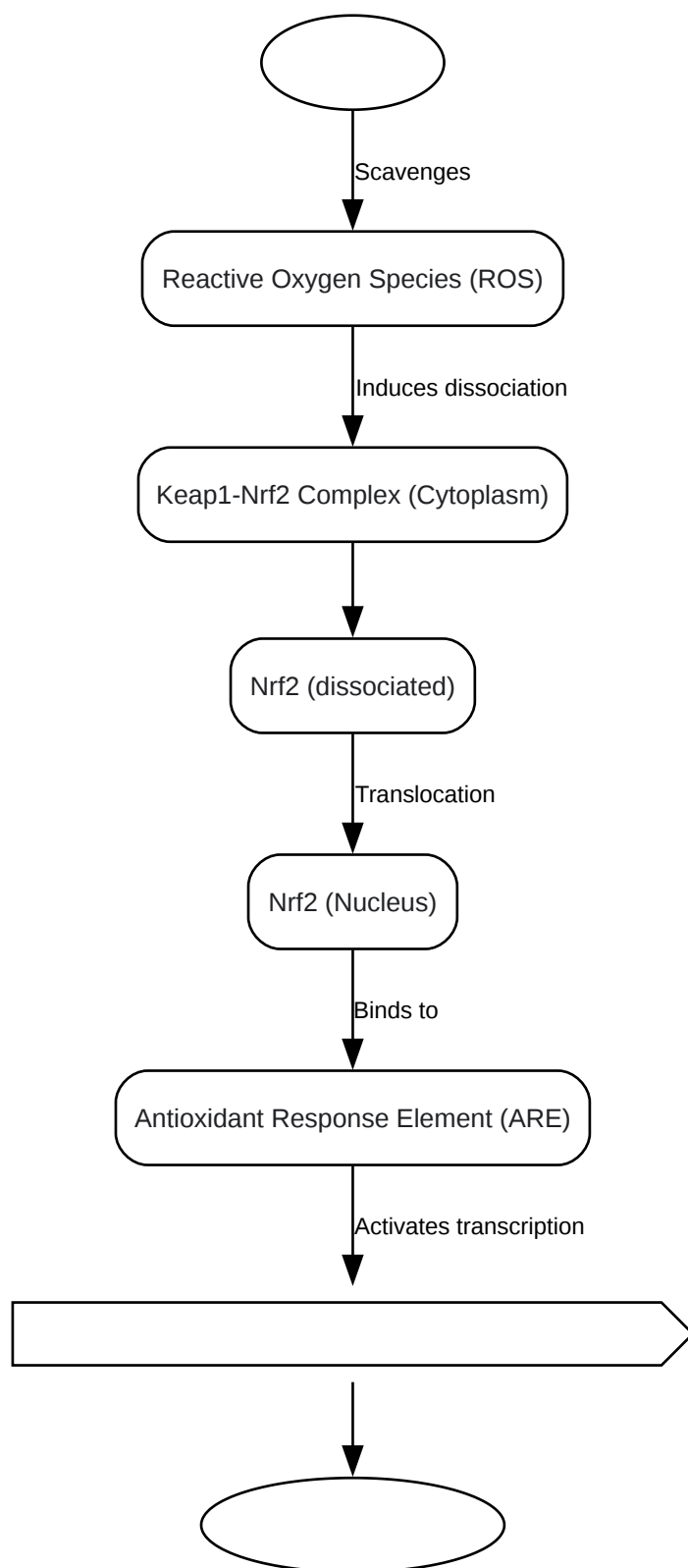
- Soxhlet Extraction: 15 g of the powdered heartwood is subjected to serial Soxhlet extraction with 250 mL each of hexane, dichloromethane (DCM), acetone, and methanol.[4]
- Concentration: The resulting extracts are concentrated under vacuum using a rotary evaporator.
- Column Chromatography: The crude acetone extract is subjected to column chromatography on silica gel.
- Fraction Pooling: Fractions are collected and analyzed by Thin Layer Chromatography (TLC). Those with similar Retention factor (Rf) values to a **Mesquitol** standard are pooled.
- Quantification and Purification: The pooled fractions are further purified and quantified using High-Performance Liquid Chromatography with UV detection (HPLC-UV).[1]

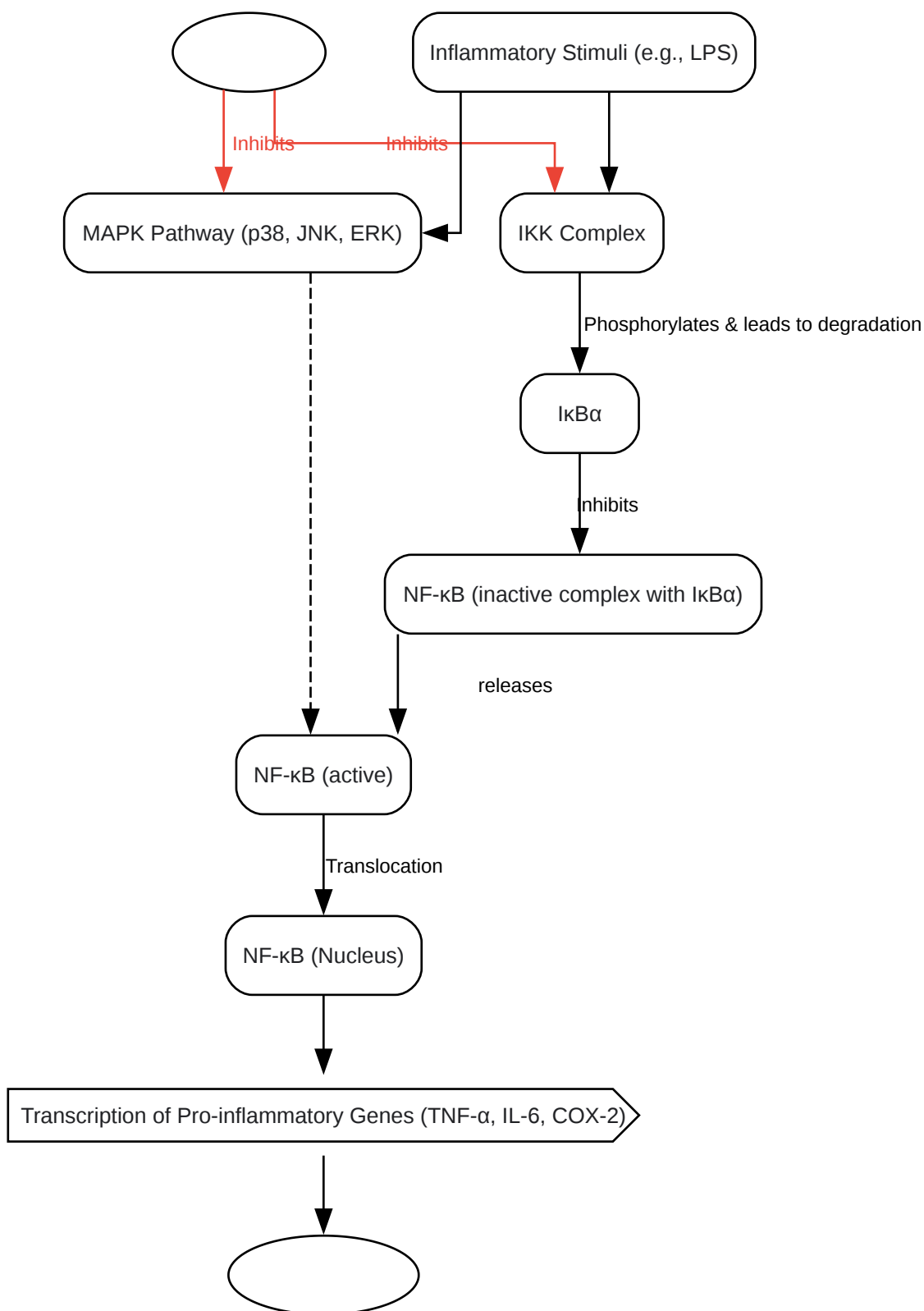
Antioxidant Activity Assessment: DPPH Radical Scavenging Assay

This protocol outlines the determination of the free radical scavenging activity of **Mesquitol**.

Experimental Workflow for DPPH Assay





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Mesquitol: Structure, Bioactivity, and Experimental Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12774313/docs#a-comprehensive-technical-guide-to-mesquitol-structure-bioactivity-and-experimental-analysis\]](https://www.benchchem.com/product/b12774313/docs#a-comprehensive-technical-guide-to-mesquitol-structure-bioactivity-and-experimental-analysis)

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